

# synonyms for 2-Methoxy-6-vinylnaphthalene

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## Compound of Interest

Compound Name: 2-Methoxy-6-vinylnaphthalene

Cat. No.: B1203395

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An In-Depth Technical Guide to **2-Methoxy-6-vinylnaphthalene**: Synthesis, Properties, and Applications

## Introduction

**2-Methoxy-6-vinylnaphthalene** is a functionalized aromatic hydrocarbon of significant interest in both materials science and pharmaceutical development. As a derivative of naphthalene, it possesses a rigid, planar bicyclic aromatic core, which imparts unique thermal and optical properties to materials derived from it. The presence of a reactive vinyl group makes it a valuable monomer for polymerization, analogous to styrene, allowing for the creation of polymers with high refractive indices and thermal stability.<sup>[1]</sup> Furthermore, the methoxynaphthalene scaffold is a core structural motif in various biologically active molecules, positioning **2-methoxy-6-vinylnaphthalene** as a critical intermediate in the synthesis of pharmaceuticals, most notably the non-steroidal anti-inflammatory drug (NSAID) Nabumetone.<sup>[2][3]</sup>

This guide provides a comprehensive technical overview for researchers, chemists, and drug development professionals. It details the compound's nomenclature, physicochemical properties, robust synthesis protocols, key applications, analytical characterization, and essential safety protocols, serving as a self-contained resource for laboratory and development activities.

## Nomenclature and Chemical Identification

Precise identification of chemical compounds is critical for regulatory compliance, literature searches, and experimental reproducibility. **2-Methoxy-6-vinylnaphthalene** is known by

several names in commercial and academic literature.

Identifier	Value
IUPAC Name	2-ethenyl-6-methoxynaphthalene[4]
Common Synonyms	6-Methoxy-2-vinylnaphthalene, Methyl 6-Vinyl-2-naphthyl Ether, (6-Methoxy-2-naphthyl)ethene
CAS Number	63444-51-9[4]
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O[4]
SMILES	<chem>COC1=CC2=C(C=C1)C=C(C=C2)C=C[4]</chem>
InChIKey	DGQUMYDUFBKPK-UHFFFAOYSA-N[4]

## Physicochemical and Safety Properties

Understanding the physical properties and hazard profile is fundamental to the safe handling, storage, and application of this compound.

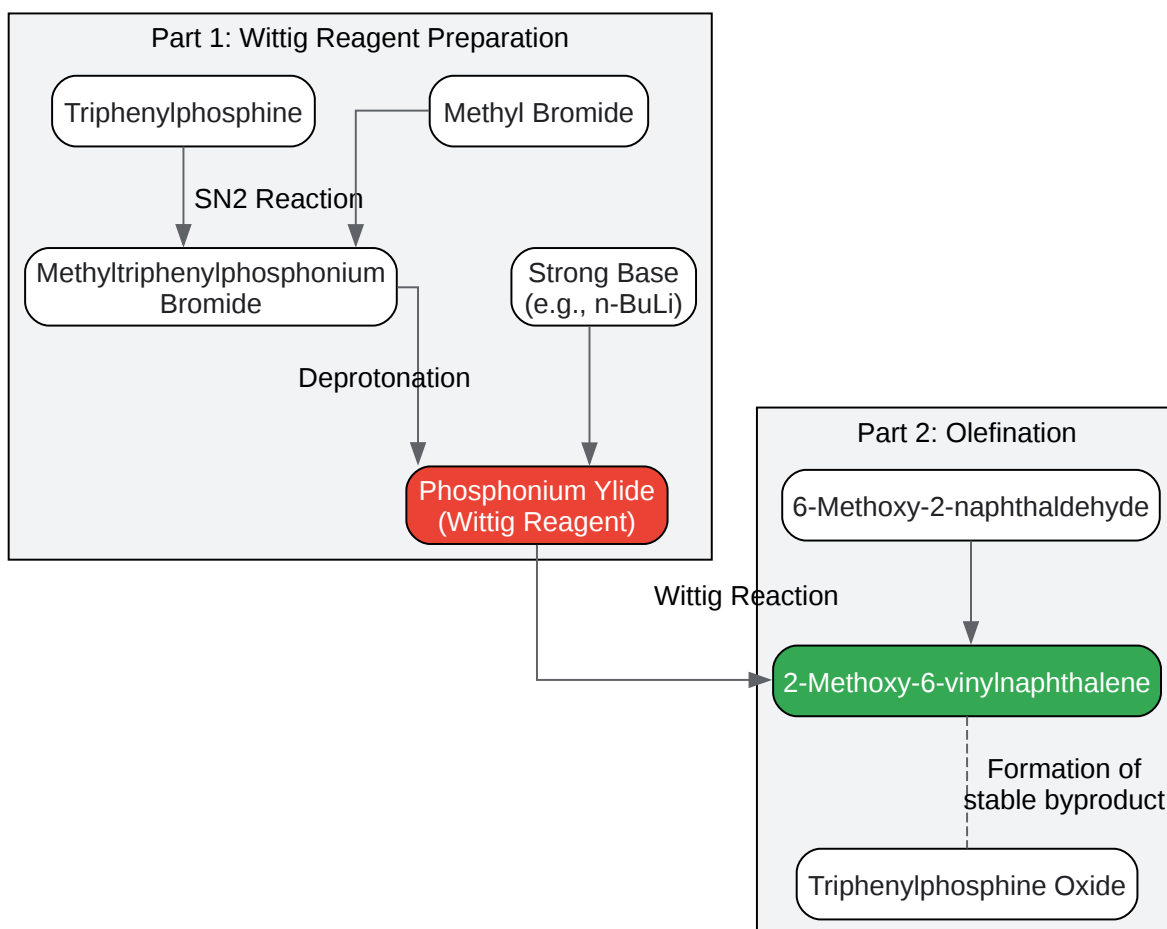
Property	Value	Source(s)
Molecular Weight	184.23 g/mol	[4]
Appearance	White to light yellow/beige crystalline powder	[5]
Melting Point	92.0 - 96.0 °C	
Density	~1.061 g/cm <sup>3</sup> (predicted)	[5]
Storage Temperature	0 - 10°C (Refrigerated), Heat Sensitive	
GHS Hazard Codes	H315: Causes skin irritation H319: Causes serious eye irritation	[4]
GHS Pictogram	Warning	[4]

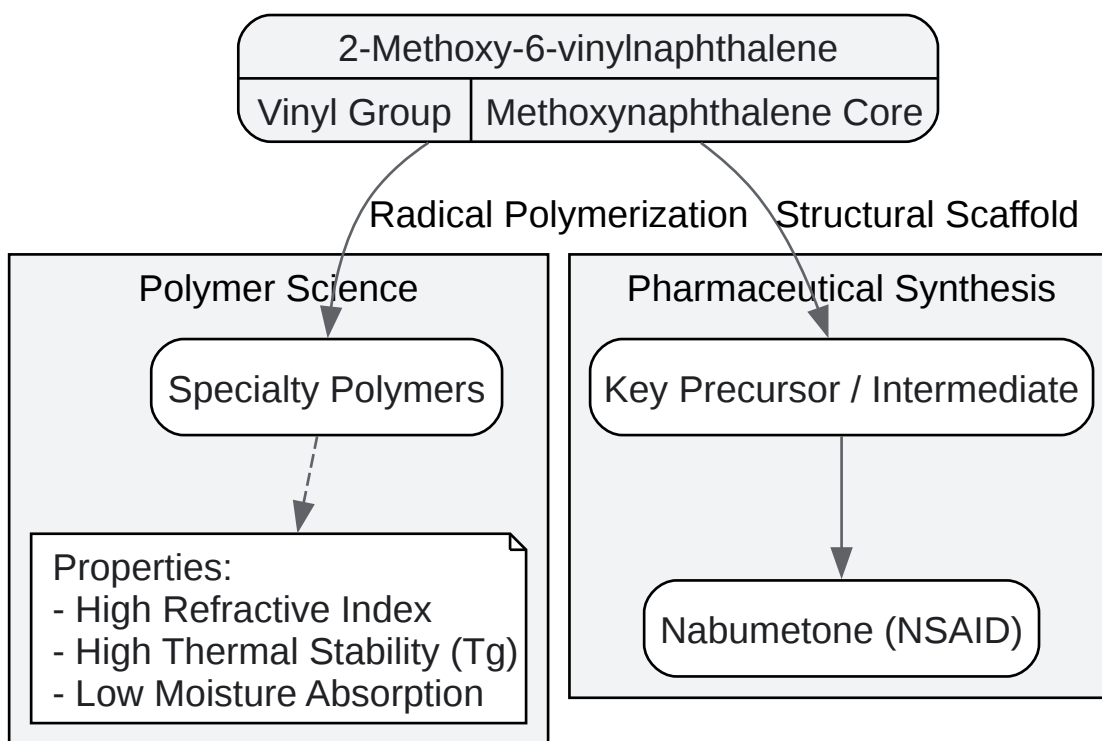
## Synthesis and Reaction Pathways

The most reliable and common method for synthesizing **2-methoxy-6-vinylnaphthalene** involves the conversion of the carbonyl group of a suitable precursor, such as 6-methoxy-2-naphthaldehyde, into a vinyl group. The Wittig reaction is exceptionally well-suited for this transformation, offering high yields and specificity.<sup>[6][7]</sup>

### General Synthesis Workflow via Wittig Reaction

The overall process involves two primary stages: the preparation of the Wittig reagent (a phosphonium ylide) and its subsequent reaction with the naphthaldehyde precursor.





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- To cite this document: BenchChem. [synonyms for 2-Methoxy-6-vinylnaphthalene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203395#synonyms-for-2-methoxy-6-vinylnaphthalene]

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